

# Method to improve the emulsifying performance of Span 80

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## Compound of Interest

Compound Name: Sorbitan monooleate

Cat. No.: B1682156

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## Span 80 Emulsifier Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with detailed troubleshooting advice and frequently asked questions (FAQs) to improve the emulsifying performance of Span 80 in their experiments.

## Frequently Asked Questions (FAQs)

Q1: What is Span 80 and why is it used as an emulsifier?

Span 80, or **Sorbitan Monooleate**, is a non-ionic surfactant widely used to form stable water-in-oil (W/O) emulsions.[1][2] It is favored for its lipophilic nature, meaning it dissolves well in oil. Its effectiveness is characterized by its Hydrophilic-Lipophilic Balance (HLB) value of approximately 4.3, which is ideal for stabilizing water droplets within a continuous oil phase.[2][3][4] It is also considered a mild, non-irritating, and versatile emulsifier, making it suitable for applications in pharmaceuticals, cosmetics, and food products.[2]

Q2: How can I improve the stability of a simple W/O emulsion stabilized by Span 80 alone?

Several factors can be adjusted to improve stability:

- **Increase Surfactant Concentration:** Gradually increasing the concentration of Span 80 can lead to more stable emulsions with smaller droplet sizes.[3][5] Studies have shown that increasing the concentration from 4% to 10% (w/v) extends the time before phase separation

occurs.<sup>[5]</sup> However, there is an optimal concentration beyond which stability may not significantly improve.

- **Select an Appropriate Oil Phase:** The stability of Span 80 emulsions is influenced by the type of oil used. For instance, emulsions made with longer-chain alkanes like hexadecane tend to be more stable than those made with shorter-chain alkanes like decane.<sup>[3]</sup>
- **Optimize Mixing/Homogenization:** The energy input during emulsification is critical. Using a high-speed homogenizer can create smaller droplets, but the process (e.g., speed and duration) must be optimized to prevent over-processing, which can lead to instability. A two-step process involving pre-emulsification followed by a high-energy method can also be effective.<sup>[6]</sup>

Q3: My Span 80 won't dissolve properly in the oil phase. What should I do?

This can be a common issue, especially with certain oils like MCT oil.<sup>[6]</sup>

- **Gentle Heating:** Try gently heating the oil phase while stirring to aid dissolution.
- **Use a Co-solvent:** If heating is not an option or is ineffective, consider using a co-solvent. Small amounts of ethanol or isopropanol can improve the solubility of Span 80 in oils like mineral oil or liquid paraffin.<sup>[7]</sup> However, always test the compatibility of the co-solvent with your overall formulation to ensure it doesn't negatively impact the final product.

Q4: When should I use Span 80 in combination with another emulsifier like Tween 80?

While Span 80 is excellent for W/O emulsions, it is often not suitable for creating stable oil-in-water (O/W) emulsions on its own.<sup>[1]</sup> Combining Span 80 (low HLB) with a high HLB emulsifier like Tween 80 (Polysorbate 80, HLB  $\approx$  15.0) allows you to create a blended emulsifier system with a specific HLB value tailored to your oil phase.<sup>[4][8][9]</sup> This combination is highly effective for producing stable O/W emulsions or more complex systems like water-in-oil-in-water (W/O/W) multiple emulsions.<sup>[8][10]</sup>

## Troubleshooting Guide

Issue 1: The emulsion separates into distinct oil and water layers too quickly (Phase Separation).

Potential Cause	Troubleshooting Step
Incorrect HLB Value	<p>The HLB of your emulsifier system may not match the required HLB of your oil phase. For O/W emulsions, the HLB is likely too low.</p> <p>Solution: Combine Span 80 with a high-HLB emulsifier like Tween 80 to achieve the required HLB.<a href="#">[8]</a><a href="#">[9]</a></p>
Insufficient Emulsifier	<p>The amount of Span 80 is not enough to cover the surface of all the dispersed droplets.</p> <p>Solution: Increase the total emulsifier concentration. A good starting point is often 10% of the weight of the phase to be emulsified.<a href="#">[8]</a></p>
Inefficient Homogenization	<p>The droplet size is too large and not uniform, leading to rapid coalescence. Solution: Increase the homogenization speed or time. For very fine emulsions, consider using high-pressure homogenization or microfluidization.</p>
Presence of Electrolytes	<p>The addition of salts like NaCl can sometimes destabilize emulsions, although its effect can be complex and concentration-dependent.<a href="#">[11]</a></p> <p>Solution: Evaluate the necessity of electrolytes. If required, optimize their concentration carefully.</p>

Issue 2: The emulsion is stable initially but shows creaming or sedimentation over time.

Potential Cause	Troubleshooting Step
Density Difference	<p>A significant density difference between the oil and water phases causes the dispersed phase to rise (creaming) or settle (sedimentation).</p> <p>Solution: While difficult to change the densities, reducing the droplet size through more effective homogenization can slow this process significantly.</p>
Flocculation	<p>Droplets are clumping together without coalescing, which is a precursor to instability.</p> <p>Solution: Ensure adequate emulsifier concentration. The addition of a co-emulsifier or stabilizer that imparts steric or electrostatic repulsion can also help.</p>
Viscosity of Continuous Phase	<p>A low-viscosity continuous phase allows droplets to move and aggregate more freely.</p> <p>Solution: Increase the viscosity of the continuous phase by adding a thickening agent or rheology modifier compatible with your system.</p>

## Data and Protocols

### Quantitative Data Summary

Table 1: HLB Values of Common Emulsifiers

Emulsifier	Chemical Name	HLB Value	Typical Emulsion Type
Span 80	Sorbitan Monooleate	4.3	Water-in-Oil (W/O)
Tween 80	Polysorbate 80	15.0	Oil-in-Water (O/W)
Span 20	Sorbitan Monolaurate	8.6	W/O or O/W
Tween 20	Polysorbate 20	16.7	Oil-in-Water (O/W)

Data sourced from  
multiple references.[\[2\]](#)

[\[4\]](#)[\[12\]](#)

Table 2: Example Span 80 / Tween 80 Blends to Achieve a Target HLB

Target HLB	% Span 80 (HLB 4.3)	% Tween 80 (HLB 15.0)
6.0	84.1%	15.9%
8.0	65.4%	34.6%
10.0	46.7%	53.3%
12.0	28.0%	72.0%
14.0	9.3%	90.7%

Calculated using the formula:

$\%A = 100 * (X - \text{HLB}_B) /$

$(\text{HLB}_A - \text{HLB}_B)$ , where X is

the target HLB.[\[8\]](#)

## Experimental Protocols

### Protocol 1: Preparation of an O/W Emulsion using a Span 80 / Tween 80 Blend

This protocol describes the preparation of a stable oil-in-water emulsion by determining the optimal emulsifier blend.

Objective: To create a 100 mL stable O/W emulsion of paraffin oil (required HLB  $\approx$  10).

Materials:

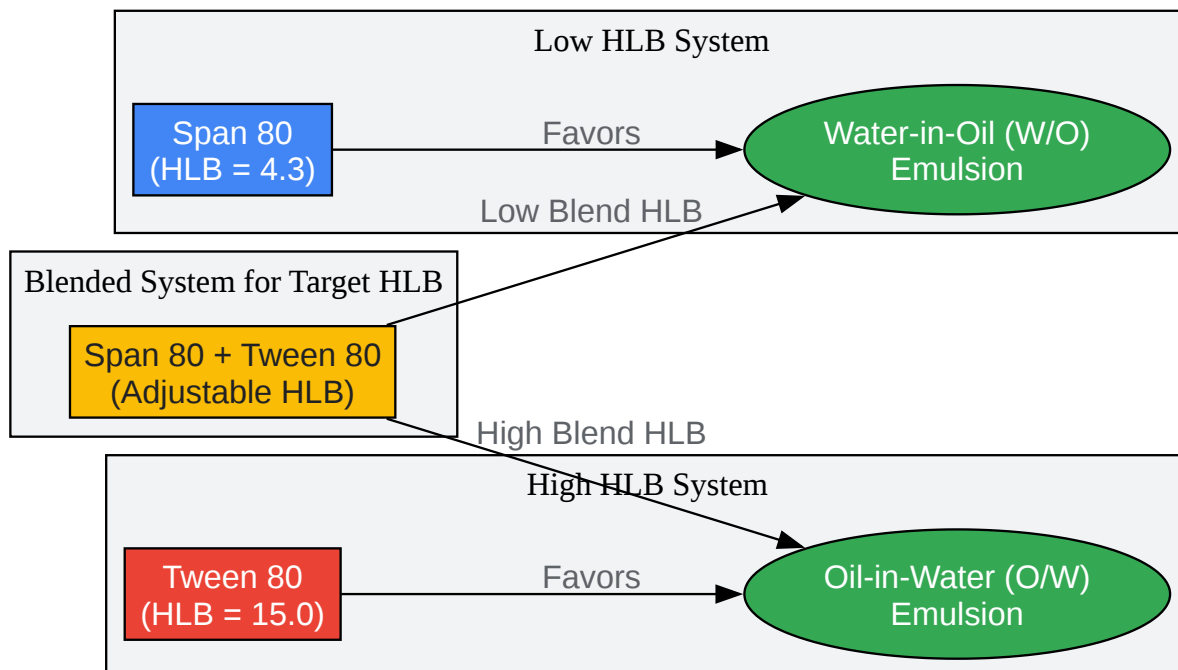
- Paraffin Oil (Oil Phase)
- Span 80
- Tween 80
- Deionized Water (Aqueous Phase)
- Beakers, graduated cylinders
- High-shear homogenizer (e.g., Ultra-Turrax)
- Heating plate with magnetic stirring

Methodology:

- Determine Emulsifier Blend Ratio:
  - Based on Table 2, a target HLB of 10 requires a blend of approximately 46.7% Span 80 and 53.3% Tween 80.[8]
  - For a total emulsifier concentration of 5% (w/v), you will need 5g of the blend for a 100 mL emulsion.
  - Calculate the mass of each emulsifier:
    - Mass of Span 80 =  $5\text{g} \times 0.467 = 2.335\text{g}$
    - Mass of Tween 80 =  $5\text{g} \times 0.533 = 2.665\text{g}$
- Prepare the Oil and Aqueous Phases:
  - Oil Phase: In a beaker, combine 30g of paraffin oil with 2.335g of Span 80 and 2.665g of Tween 80.

- Aqueous Phase: In a separate beaker, measure out 65 mL of deionized water.
- Heat both phases separately to 70-75°C on a heating plate with gentle stirring until all components are dissolved and uniform.
- Emulsification (Phase Inversion Method):
  - While maintaining the temperature, slowly add the hot aqueous phase to the hot oil phase under continuous high-shear homogenization.<sup>[13]</sup>
  - Start the homogenizer at a moderate speed and increase as the mixture thickens.
  - Continue homogenization for 5-10 minutes after all the water has been added. The exact time will depend on the equipment and desired droplet size.
- Cooling and Stability Assessment:
  - Remove the emulsion from the heat and continue to stir gently with a magnetic stirrer until it cools to room temperature. This prevents shock and potential phase separation during cooling.
  - Visually inspect the emulsion for uniformity. For a more rigorous assessment, measure droplet size distribution using light microscopy or a particle size analyzer. Check for phase separation or creaming after 24 hours.

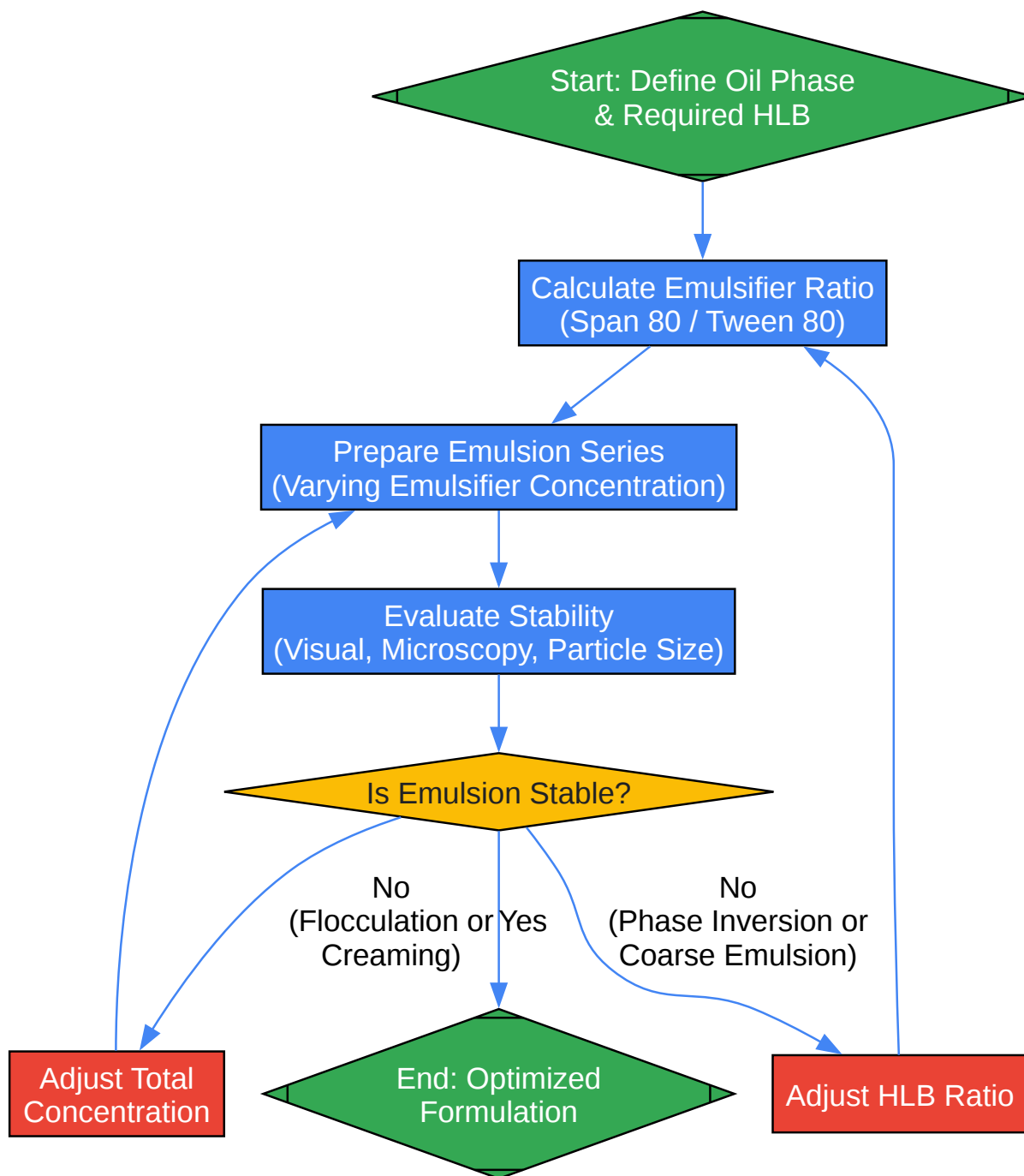
## Visualizations



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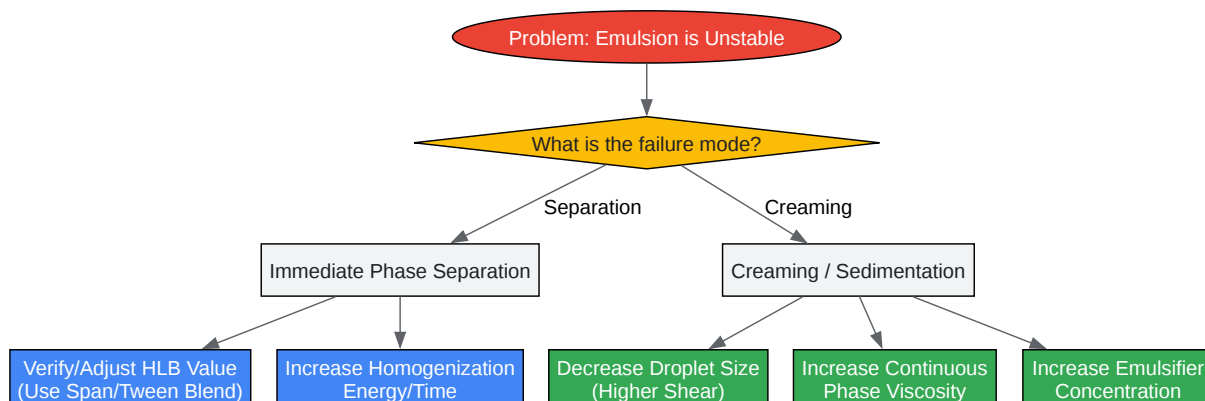
Caption: Relationship between emulsifier HLB value and emulsion type.





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Caption: Workflow for optimizing a Span 80/Tween 80 emulsifier blend.



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Caption: Troubleshooting guide for common emulsion instability issues.

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